

How to prepare AR-C118925XX stock solution for in vitro assays.

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AR-C118925XX is a potent, selective, and competitive antagonist of the P2Y₂ receptor, a G protein-coupled receptor activated by ATP and UTP.[1][2] Its utility in studying purinergic signaling pathways makes it a valuable tool in various research areas, including inflammation, cancer, and fibrosis.[3][4][5] Proper preparation of a stock solution is the first critical step for reliable and reproducible results in in vitro experiments. This document provides a detailed protocol for the preparation, storage, and handling of AR-C118925XX stock solutions.

Quantitative Data Summary

A clear understanding of the physicochemical properties of **AR-C118925XX** is essential for accurate stock solution preparation. The key quantitative data are summarized in the table below.



Property	Value	Source
Molecular Weight	537.59 g/mol	[1][6]
Formula	C28H23N7O3S	[1][6]
Purity	≥97% (HPLC)	[1]
Solubility in DMSO	Soluble to 100 mM (53.76 mg/mL)	[1]
Solubility in Aqueous Buffer (pH 7.4)	124 μΜ	[2][7][8]
CAS Number	216657-60-2	[1]

Experimental Protocol: Preparation of a 100 mM DMSO Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of **AR-C118925XX** in Dimethyl Sulfoxide (DMSO).

Materials:

- AR-C118925XX powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- · Pipettes and sterile filter tips

Procedure:



- Acclimatization: Before opening, allow the vial of AR-C118925XX powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the
 desired amount of AR-C118925XX powder. For example, to prepare 1 mL of a 100 mM stock
 solution, weigh out 53.76 mg of the compound.
- Solvent Addition: Based on the molecular weight of 537.59 g/mol, calculate the volume of DMSO required to achieve the desired stock concentration. To prepare a 100 mM stock solution with 53.76 mg of AR-C118925XX, add 1 mL of anhydrous DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if necessary.[9][10] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber vials.[10][11]
- Storage Conditions: Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[10][11] Always protect the solution from light.[10]

Note on Batch Specific Molecular Weight: The molecular weight can vary slightly between batches due to hydration. For the most accurate stock solution preparation, always refer to the batch-specific molecular weight provided on the product's Certificate of Analysis.

Signaling Pathway and Experimental Workflow Diagrams

To visualize the experimental process and the compound's mechanism of action, the following diagrams have been generated.



Preparation Equilibrate to RT Weigh Compound Accurately Add Anhydrous DMSO Vortex/Sonicate to Dissolve Incomplete Visually Confirm Complete Dissolution Solution is Clear Storage Aliquot into Single-Use Vials Store at -20°C or -80°C (Protect from Light) Appli<u>¢</u>ation Thaw Aliquot for Use Dilute to Working Concentration in Assay Buffer

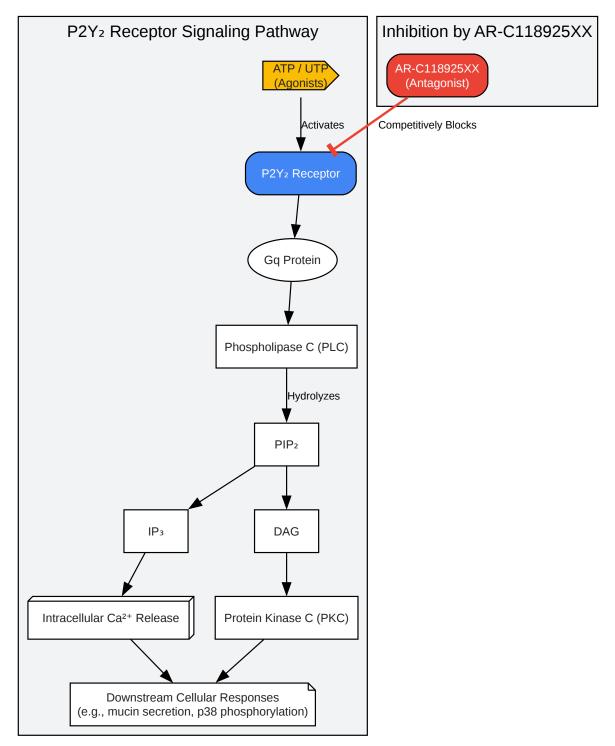
AR-C118925XX Stock Solution Preparation Workflow

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Caption: Workflow for preparing AR-C118925XX stock solution.



AR-C118925XX Mechanism of Action



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Caption: AR-C118925XX as a competitive antagonist of the P2Y2 receptor.



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